

# Application Notes and Protocols for Tetrabromophenol Blue in Acid-Base Titrations

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## Compound of Interest

Compound Name: Tetrabromophenol blue

Cat. No.: B1205227

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## Introduction

**Tetrabromophenol blue** (TBPB) is a sulfonephthalein derivative commonly employed as a pH indicator in analytical chemistry. Its distinct color transition across a specific acidic pH range makes it a valuable tool for determining the endpoint of certain acid-base titrations. These application notes provide detailed protocols for the preparation and use of **Tetrabromophenol blue** as an indicator, with a specific application in the titration of sodium carbonate with hydrochloric acid.

**Tetrabromophenol blue** undergoes a clear color change from yellow in acidic solutions to blue or blue-violet in less acidic to neutral solutions.<sup>[1][2]</sup> This transition occurs within a pH range of approximately 3.0 to 4.6, making it particularly suitable for titrations where the equivalence point lies within this acidic range.<sup>[1][2]</sup>

## Quantitative Data Summary

The key properties of **Tetrabromophenol blue** as a pH indicator are summarized in the table below for easy reference.

Property	Value	Reference
Chemical Name	4,4'-(4,5,6,7-tetrabromo-1,1-dioxido-3H-2,1-benzoxathiol-3-ylidene)bis[2,6-dibromophenol]	[2]
CAS Number	4430-25-5	[2]
Molecular Formula	C <sub>19</sub> H <sub>6</sub> Br <sub>8</sub> O <sub>5</sub> S	[2]
Molecular Weight	985.54 g/mol	[2]
pH Transition Range	3.0 - 4.6	[1][2]
Color in Acidic Medium (pH < 3.0)	Yellow / Yellow-Green	[1]
Color in Basic Medium (pH > 4.6)	Blue / Blue-Violet	[1]
pKa	~3.7	

## Experimental Protocols

### Preparation of Tetrabromophenol Blue Indicator Solution (0.1% w/v)

This protocol describes the preparation of a 0.1% (w/v) solution of **Tetrabromophenol blue** suitable for use in acid-base titrations.

Materials:

- **Tetrabromophenol blue** powder
- 95% Ethanol
- Distilled or deionized water
- 0.1 M Sodium hydroxide (NaOH) solution
- 100 mL volumetric flask

- Beaker
- Glass stirring rod
- Weighing balance

#### Procedure:

- Weighing the Indicator: Accurately weigh 0.1 g of **Tetrabromophenol blue** powder and transfer it to a beaker.
- Dissolving the Indicator: Add a small volume of 95% ethanol (approximately 20 mL) to the beaker and stir to dissolve the powder. Gentle heating may be applied to facilitate dissolution.
- Neutralization (Optional but Recommended): For a sharper color change, a small amount of 0.1 M NaOH can be added dropwise until the solution just turns blue. This converts the indicator to its sodium salt form, which is more soluble in water.
- Dilution: Quantitatively transfer the dissolved indicator solution to a 100 mL volumetric flask.
- Final Volume Adjustment: Add distilled or deionized water to the volumetric flask to bring the final volume to the 100 mL mark.
- Mixing and Storage: Stopper the flask and invert it several times to ensure the solution is homogeneous. Store the indicator solution in a well-sealed, amber glass bottle away from direct sunlight.

## Protocol for Titration of Sodium Carbonate with Hydrochloric Acid

This protocol details the use of **Tetrabromophenol blue** to determine the concentration of a sodium carbonate solution by titrating it with a standardized solution of hydrochloric acid. This is an example of a weak base-strong acid titration where the second equivalence point is in the acidic range suitable for this indicator.

#### Materials:

- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) solution of unknown concentration
- **Tetrabromophenol blue** indicator solution (0.1% w/v)
- 50 mL burette
- 25 mL pipette
- 250 mL Erlenmeyer flasks (x3)
- Burette stand and clamp
- White tile or white paper
- Distilled or deionized water

Procedure:

- Burette Preparation: Rinse the 50 mL burette twice with a small volume of the standardized HCl solution and then fill it with the same solution. Ensure no air bubbles are present in the burette tip and record the initial volume to two decimal places.
- Analyte Preparation: Using a 25 mL pipette, transfer 25.00 mL of the sodium carbonate solution into a 250 mL Erlenmeyer flask. Add approximately 50 mL of distilled water to ensure the burette tip is submerged during the titration.
- Indicator Addition: Add 2-3 drops of the **Tetrabromophenol blue** indicator solution to the Erlenmeyer flask. The solution should turn blue.
- Titration: Place the Erlenmeyer flask on a white tile or paper under the burette to easily observe the color change. Slowly add the HCl from the burette to the flask while continuously swirling the flask.
- Endpoint Determination: Continue the titration until the solution color changes from blue to a persistent yellow or yellow-green. This is the endpoint of the titration. Record the final burette volume to two decimal places.

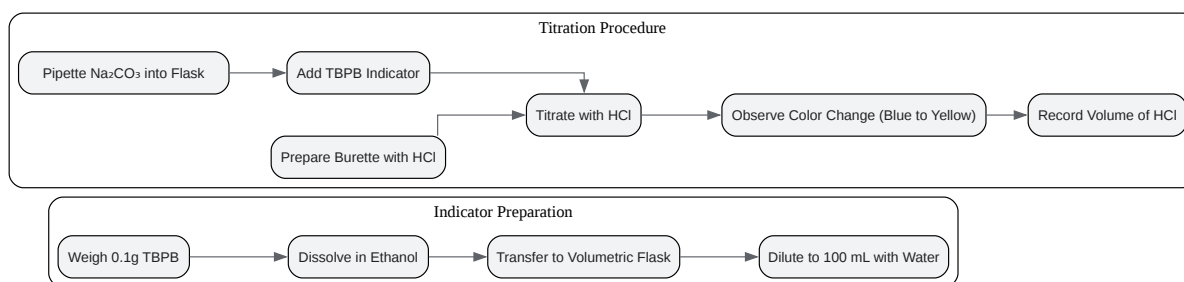
- Repeat: Repeat the titration with two more 25.00 mL samples of the sodium carbonate solution to ensure concordant results (titration volumes that agree within  $\pm 0.1$  mL).
- Calculation: Calculate the molarity of the sodium carbonate solution using the following equation:

$$M_{\text{Na}_2\text{CO}_3} = (2 * M_{\text{HCl}} * V_{\text{HCl}}) / V_{\text{Na}_2\text{CO}_3}$$

Where:

- $M_{\text{Na}_2\text{CO}_3}$  is the molarity of the sodium carbonate solution.
- $M_{\text{HCl}}$  is the molarity of the hydrochloric acid solution.
- $V_{\text{HCl}}$  is the average volume of hydrochloric acid used from the concordant titrations.
- $V_{\text{Na}_2\text{CO}_3}$  is the volume of the sodium carbonate solution pipetted (25.00 mL). The factor of 2 is due to the stoichiometry of the reaction:  $\text{Na}_2\text{CO}_3 + 2\text{HCl} \rightarrow 2\text{NaCl} + \text{H}_2\text{O} + \text{CO}_2$ .

## Visualizations



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Caption: Experimental workflow for titration.

Caption: TBPB color change mechanism.

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## References

- 1. Tetrabromophenol blue | 4430-25-5 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
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